Application Notes and Protocols: 1-(4-Chlorophenyl)ethanone Oxime in Medicinal Chemistry

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Compound of Interest

Compound Name:	*1-(4-Chlorophenyl)ethanone oxime*
CAS No.:	*54582-24-0*
Cat. No.:	*B7761850*

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals
Content Focus: Synthetic methodologies, pharmacological profiling, and mechanistic pathways

Introduction to the Scaffold

1-(4-Chlorophenyl)ethanone oxime (also known as 4-chloroacetophenone oxime) is a highly versatile building block in modern medicinal chemistry. Characterized by its chlorophenyl group attached to an ethanone oxime moiety, this compound serves as a critical intermediate for synthesizing a wide array of pharmacologically active derivatives [1].

Historically, oximes were viewed merely as protecting groups for carbonyls or intermediates in the Beckmann rearrangement. However, contemporary drug discovery leverages the oxime functional group for direct biological engagement. **1-(4-Chlorophenyl)ethanone oxime** is uniquely positioned for three primary applications:

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- Synthesis of O-Substituted Oxime Ethers: Yielding potent analgesic, antipyretic, and anti-inflammatory agents [1].
- Nitric Oxide (NO) Donors: Acting as a substrate for cytochrome P450 (CYP450) to release NO, providing critical vasodilation in cardiovascular disease models [2].
- Transition Metal Coordination: Forming bioactive Schiff-base and oxime-metal complexes with antimicrobial and catalytic oxidative properties [3].

Pharmacological Profile & Quantitative Data

The structural functionalization of **1-(4-Chlorophenyl)ethanone oxime** dictates its therapeutic application. Below is a summary of the quantitative pharmacological data associated with its primary derivatives.

Derivative Class	Primary Biological Activity	Mechanism of Action	Typical Effective Dose / Potency
O-Alkyl Oxime Ethers	Analgesic & Anti-inflammatory	Inhibition of pro-inflammatory mediators; central nociceptive modulation.	100–500 mg/day (in vivo, oral/injectable); > 98 mg/kg (mice) [1].
Unmodified Oxime	Vasodilation (Cardiovascular)	CYP450-mediated oxidation leading to exogenous Nitric Oxide (NO) release.	High potency in ex vivo rat aorta relaxation assays [2].
Isoxazole Derivatives	Immunosuppressive & Analgesic	Diverse target engagement; often acts via COX/LOX pathway inhibition.	Low micromolar ( ) in in vitro anti-inflammatory assays [4].
Cu(II)/Co(II) Complexes	Antimicrobial & Catalytic	Disruption of microbial cell walls; catalytic oxidation of secondary metabolites.	>94% catalytic yield in 40 mins for oxidative transformations [3].

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Core Application I: Synthesis of Bioactive O-Substituted Oxime Ethers

O-substituted derivatives of 4-chloroacetophenone oxime, particularly those synthesized via reaction with halo-ethylamines, demonstrate significant analgesic and antitussive activities [1].

Mechanistic Rationale

The synthesis relies on a classic bimolecular nucleophilic substitution (

). The oxime hydroxyl group (

) must be completely deprotonated to form the highly nucleophilic oximate anion. Sodium hydride (NaH) is selected as the base because its reaction with the oxime produces hydrogen gas, driving the deprotonation to completion irreversibly. N,N-Dimethylformamide (DMF) is utilized as a polar aprotic solvent; it strongly solvates the sodium cation while leaving the oximate anion "naked" and highly reactive, thereby kinetically favoring O-alkylation over N-alkylation.

Protocol 1: General Procedure for O-Alkylation

Self-Validating Quality Control: The evolution of

gas confirms active NaH. The disappearance of the broad oxime -OH stretch (~3300

) in FT-IR confirms successful O-alkylation.

- Preparation: Flame-dry a 100 mL round-bottom flask under an inert argon atmosphere. Add 1.0 equivalent of **1-(4-Chlorophenyl)ethanone oxime** (e.g., 5.0 mmol).
- Deprotonation: Dissolve the oxime in 20 mL of anhydrous DMF. Cool the reaction mixture to 0 °C using an ice bath. Slowly add 1.2 equivalents of NaH (60% dispersion in mineral oil). Stir for 30 minutes until gas evolution ceases.
- Electrophilic Addition: Dissolve 1.1 equivalents of the desired alkyl halide (e.g., 2-chloro-N,N-dimethylethanamine hydrochloride, pre-neutralized) in 5 mL of DMF. Add this solution dropwise to the oximate mixture over 15 minutes.

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- Reaction Propagation: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 4–6 hours. Monitor reaction progress via TLC (Hexanes:EtOAc, 3:1).
- Quenching & Extraction: Quench the reaction by carefully adding 10 mL of saturated aqueous

  . Extract the aqueous layer with Ethyl Acetate (3 x 20 mL).
- Purification: Wash the combined organic layers with brine to remove residual DMF, dry over anhydrous

  , and concentrate under reduced pressure. Purify the crude product via silica gel column chromatography.

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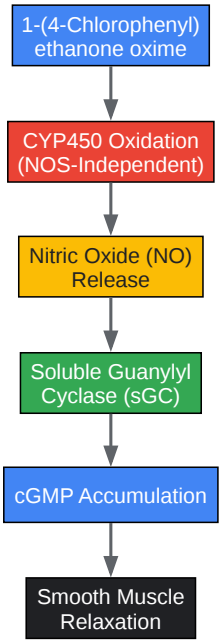
Fig 1: Standard medicinal chemistry workflow for synthesizing and evaluating oxime ethers.

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Core Application II: Nitric Oxide (NO) Donor Profiling

A groundbreaking application of oximes in medicinal chemistry is their ability to act as exogenous Nitric Oxide (NO) donors. Patients with cardiovascular diseases (e.g., hypertension, diabetes) often suffer from endothelial dysfunction, where endogenous Nitric Oxide Synthase (NOS) is impaired. **1-(4-Chlorophenyl)ethanone oxime** bypasses the NOS pathway entirely; it is oxidized by hepatic and vascular Cytochrome P450 (CYP450) enzymes to release NO, which subsequently activates soluble guanylyl cyclase (sGC) to induce vasodilation [2].

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Fig 2: CYP450-mediated NO release pathway of oxime derivatives leading to vasodilation.

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Protocol 2: Ex Vivo Vasorelaxation Assay (Rat Aorta)

To validate the NO-donating capacity of the oxime, an ex vivo organ bath assay is employed.

Mechanistic Rationale: Phenylephrine (an

-adrenergic receptor agonist) is used to pre-contract the aortic rings. Without pre-contraction, the basal tension of the tissue is too low to observe meaningful relaxation. The addition of the oxime should yield a dose-dependent relaxation curve, confirming NO release.

- Tissue Preparation: Isolate the thoracic aorta from male Wistar rats. Carefully remove adhering fat and connective tissue. Cut the aorta into 2–3 mm rings.
- Equilibration: Mount the rings in organ baths containing 10 mL of Krebs-Henseleit solution, maintained at 37 °C and continuously aerated with 95%

  / 5%

  (pH 7.4). Apply a resting tension of 1.5 g and allow the tissue to equilibrate for 60 minutes, washing every 15 minutes.
- Pre-Contraction: Induce sustained contraction by adding Phenylephrine (

) to the bath. Wait until the contractile response reaches a stable plateau (approx. 15–20 minutes).
- Cumulative Dosing: Add **1-(4-Chlorophenyl)ethanone oxime** cumulatively to the bath in half-log increments (from

  M to

  M).
- Data Acquisition: Record the isometric tension continuously. Express the relaxation at each concentration as a percentage of the maximal contraction induced by phenylephrine.
- Validation: To prove the mechanism is NO-dependent, pre-incubate a control ring with ODQ (

  ), a specific sGC inhibitor. A significant rightward shift or flattening of the relaxation curve confirms that vasodilation is mediated by the NO/sGC/cGMP pathway [2].

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Conclusion

1-(4-Chlorophenyl)ethanone oxime is far more than a simple synthetic intermediate. Its dual utility as a nucleophilic scaffold for synthesizing analgesic oxime ethers and as a direct, NOS-independent Nitric Oxide donor makes it an invaluable asset in both pain management and cardiovascular drug discovery. By adhering to the rigorous synthetic and biological protocols outlined above, researchers can reliably harness the therapeutic potential of this versatile chemotype.

References

- Grokipedia. "Chloroacetophenone oxime." Grokipedia.
- Sahyoun, T., et al. (2019). "Amidoximes and Oximes: Synthesis, Structure, and Their Key Role as NO Donors." Semantic Scholar / MDPI.
- Etsoleymani, A., et al. (2012). "Study of Co(AAOPD) and Cu(AAOPD) Schiff-Base Catalysts Effect in Oxidation Oximes and Carboxylic Acids Derivatives." Oriental Journal of Chemistry.
- Benchchem. "5-(2-Methoxyphenyl)isoxazole." Benchchem.

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